

LM10 Microfluidizer maintenance and cleaning protocols

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Compound of Interest

Compound Name: LM10

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LM10 Microfluidizer: Technical Support Center

Welcome to the Technical Support Center for the **LM10** Microfluidizer. This guide is designed for researchers, scientists, and drug development professionals to provide clear and concise information on maintenance, cleaning, and troubleshooting for your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the maximum operating pressure of the **LM10** Microfluidizer? The **LM10** Microfluidizer operates at pressures up to 23,000 psi (1586 bar).[\[1\]](#)

Q2: What is the minimum sample size required for the **LM10**? The minimum sample size for the **LM10** is 30 ml.[\[1\]](#)

Q3: What types of applications is the **LM10** recommended for? The **LM10** is recommended for processing emulsions, dispersions, liposomes, and for cell disruption.[\[2\]](#)[\[3\]](#)

Q4: How is temperature controlled during operation? The **LM10** features a removable cooling coil and bath assembly to promote optimal temperature control during processing.[\[1\]](#)[\[4\]](#)

Q5: Does the **LM10** have any built-in maintenance reminders? Yes, the **LM10** has a maintenance reminder and operator alerts to ensure dependable process performance over time.^[2]^[4] A yellow light will illuminate when a set number of cycles has been reached, indicating it is time for service.^[5]

Q6: Are the wetted parts of the **LM10** autoclavable? Yes, the wetted components of the **LM10** Microfluidizer are easily autoclavable.^[1]

Maintenance and Cleaning Protocols

Proper maintenance and cleaning are crucial for the longevity and optimal performance of your **LM10** Microfluidizer. Adhering to these protocols will help prevent contamination and ensure reproducible results.

Preventative Maintenance

Regular preventative maintenance can reduce downtime and minimize the risk of costly repairs. While Microfluidics offers professional preventative maintenance plans, users can perform several routine checks.

Recommended Maintenance Schedule

Frequency	Task
Before Each Use	- Inspect all fittings for tightness to prevent leaks. The constant hydraulic movement can cause fittings to loosen.[6] - Check the hydraulic oil level.
After Each Use	- Perform the appropriate cleaning protocol for the processed sample type.
Periodically	- Inspect the plunger seal for any signs of leakage from the port beneath the pump.[7] - Check the Interaction Chamber™ for wear, which may be indicated by an increased flow rate at a specific pressure.
As Indicated by Maintenance Alert	- Contact authorized service personnel for a comprehensive inspection and replacement of wear parts.[2][5]

General Cleaning Protocol

This protocol should be followed after each use to remove residual sample and prevent cross-contamination.

Materials:

- Appropriate cleaning solution (see table below)
- Deionized (DI) water
- Ethanol or Isopropanol for storage

Procedure:

- Initial Flush: Flush the system with a suitable buffer or DI water at operating pressure to remove the bulk of the remaining sample.

- **Cleaning Solution:** Introduce the appropriate cleaning solution and circulate it through the system for 15-20 minutes. For more stubborn residues, a warm cleaning solution (40-60°C) can be more effective.[\[8\]](#)
- **DI Water Rinse:** Thoroughly flush the system with DI water until all traces of the cleaning solution are removed.
- **Storage Solution:** Flush the system with 70% ethanol or isopropanol for storage to prevent microbial growth.[\[9\]](#)
- **Empty Cooling Bath:** Empty and clean the cooling bath.[\[8\]](#)

Sample-Specific Cleaning Protocols

The choice of cleaning agent is critical and depends on the nature of the sample processed.

Sample Type	Recommended Cleaning Agents
Cell Disruption	- 1-2% Hellmanex III solution[8] - Sodium Hydroxide (NaOH) solution (do not exceed 60°C)[8]
Liposomes	- For lipid-based formulations, a solvent that was used to dissolve the material during the process (e.g., acetonitrile) can be effective.[10] - Isopropyl alcohol (IPA) or ethanol can also be used to remove contaminants.[10]
Oil-in-Water Emulsions	- A series of washing steps with a low-viscosity organic solvent without surfactant (e.g., hexane) can be used for organic oils.[11] - For fluorocarbon-based oils, a detergent like perfluorooctanol can help destabilize the emulsion.[11] - Mild detergent solutions can also be effective.
Nanoparticle Dispersions	- The cleaning process may involve repeated washing with water, ethanol, and/or acetone.[12] - For inorganic residues, a low-foaming acidic cleaner is recommended. For organic residues, a low-foaming neutral or alkaline detergent is suitable.[13]

Experimental Protocol: Cleaning After Cell Disruption

- After processing the cell lysate, flush the system with the lysis buffer until the fluid runs clear. [9]
- Prepare a 1-2% solution of Hellmanex III in warm water (40-60°C).[8]
- Flush the Hellmanex III solution through the system at process pressure for at least 15 minutes.
- Rinse the system thoroughly with a generous volume of DI water.

- Finally, flush with 70% isopropanol for storage.[9]
- If the prime valve was used, ensure it is also flushed with the cleaning solution.[8]

Troubleshooting Guides

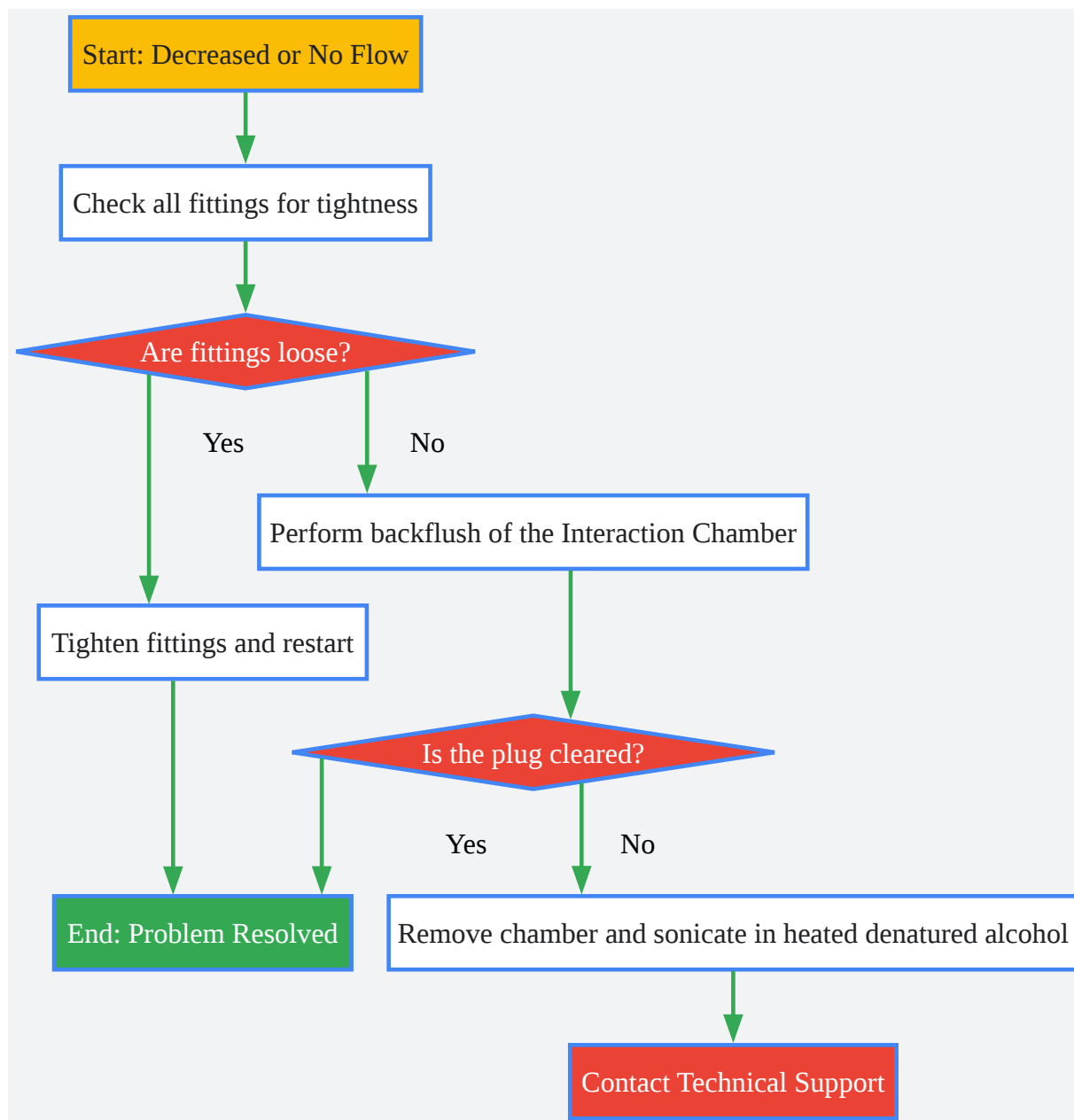
This section addresses common issues that may arise during the operation of the **LM10** Microfluidizer.

Issue: Plugged Interaction Chamber

A decrease in or complete loss of flow is a primary indicator of a plugged Interaction Chamber.

Troubleshooting Steps:

- Check Fittings: Ensure all fittings are secure, as loose connections can mimic a plug.[6]
- Backflush the Chamber:
 - Safely power down the machine.
 - Using the appropriate wrenches (a 5/8" wrench is often needed), carefully disconnect the Interaction Chamber.[6]
 - Reverse the chamber and re-attach it to the outlet side only.
 - Manually pump a cleaning fluid (like denatured alcohol) through the chamber in the reverse direction to dislodge the plug. Have a cloth ready to catch the expelled liquid.[6]
- Ultrasonication for Difficult Plugs:
 - If a backflush is unsuccessful, remove the chamber.
 - Heat denatured alcohol in an ultrasonicator and place the plugged chamber in the heated alcohol for a period to dissolve the blockage.[6]



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Troubleshooting workflow for a plugged Interaction Chamber.

Issue: Leaks

Leaks can occur from various points and should be addressed immediately to prevent sample loss and damage to the instrument.

Common Leak Points and Solutions:

Leak Location	Likely Cause	Solution
Fittings	Loose nuts due to vibration.[6]	Power down the machine and tighten the leaking fitting with the appropriate wrench. It is good practice to check all fittings before starting a run.[6]
Port under the pump	Worn or blown plunger seal.[7]	This is a common wear part. Power down the machine and follow the manufacturer's instructions for replacing the plunger seal. It is advisable to keep spare plunger seals on hand.[7]
Hydraulic fittings (back of the machine)	Loosened due to the pounding action of the hydraulics.[6]	Periodically inspect and tighten the hydraulic fittings at the rear of the instrument.[6]

Issue: Low Air Pressure Warning

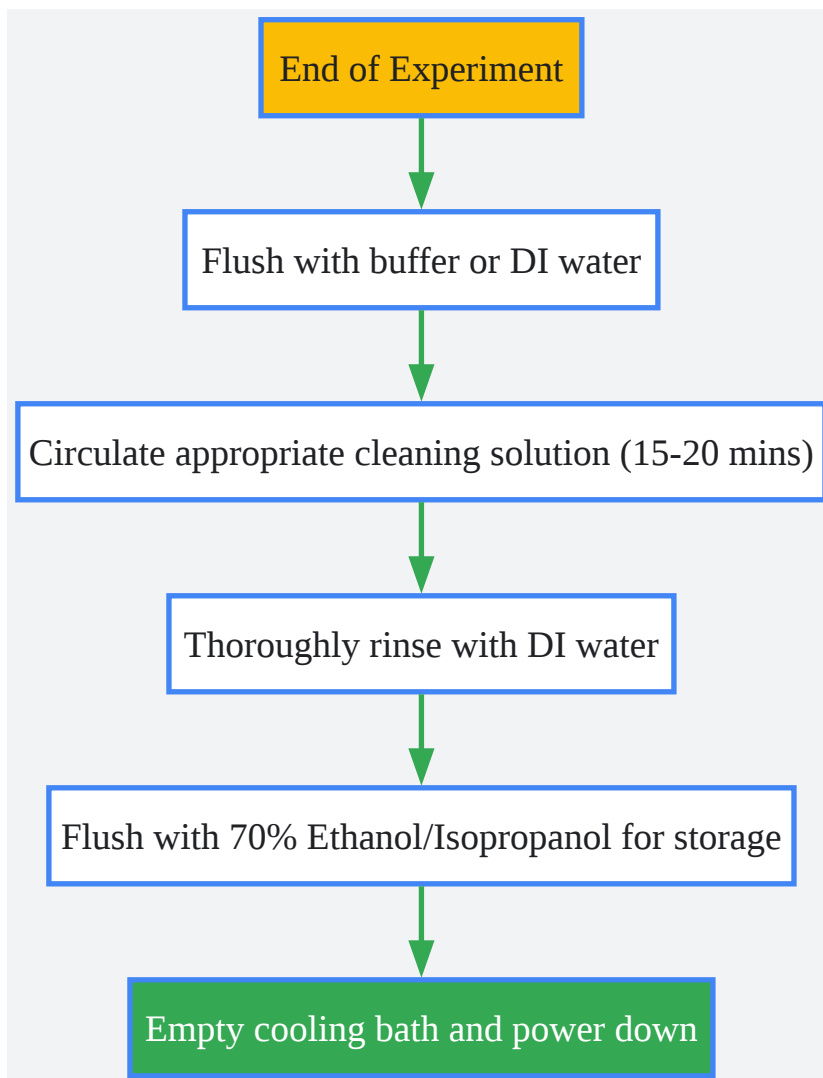
The **LM10** is equipped with a low air pressure warning.

Indicator: A yellow light will illuminate to alert the user that the required pressure is not being met.[5]

Solution:

- Check the air supply to the unit to ensure it meets the required specifications (57 scfm @ 120 psi or 27 l/s @ 8.3 bar).
- Inspect the air line for any kinks or leaks.

- Once the air supply is restored to the correct level, the warning light should turn off, and the unit will achieve the set process pressure.[5]



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General cleaning and shutdown workflow for the **LM10** Microfluidizer.

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